

Spectroscopic analysis of 5-phenylpyrimidine derivatives

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Compound of Interest

Compound Name: 5-(4-Fluorophenyl)pyrimidin-4-amine

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An In-Depth Technical Guide to the Spectroscopic Analysis of 5-Phenylpyrimidine Derivatives

Introduction: The Central Role of 5-Phenylpyrimidines

The 5-phenylpyrimidine scaffold is a privileged structure in medicinal chemistry and materials science. As a core component in numerous biologically active compounds, these derivatives are instrumental in the development of novel therapeutics, including kinase inhibitors, antifungal agents, and anticancer drugs.[1][2][3] The precise structural characterization of these molecules is non-negotiable, as subtle changes in their three-dimensional architecture can profoundly impact their biological activity and physical properties.

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive framework for the spectroscopic analysis of 5-phenylpyrimidine derivatives. We move beyond a simple recitation of techniques to explain the causality behind experimental choices and data interpretation. By integrating Nuclear Magnetic Resonance (NMR), Mass

Spectrometry (MS), and Infrared (IR) and UV-Visible (UV-Vis) spectroscopy, we present a holistic workflow for unambiguous structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is the cornerstone of structural analysis for 5-phenylpyrimidine derivatives, offering unparalleled insight into the connectivity and chemical environment of each atom.^[2]

¹H NMR Spectroscopy: Probing the Proton Environment

Proton NMR provides a detailed map of the hydrogen atoms within the molecule. The chemical shift (δ) of each proton is highly sensitive to its local electronic environment, which is dictated by the aromaticity of the two rings and the electronic nature of any substituents.

- **Pyrimidine Ring Protons:** The protons on the pyrimidine ring (H-2, H-4, H-6) are typically found in the downfield region (δ 8.5–9.5 ppm) due to the electron-withdrawing effect of the two nitrogen atoms. The proton at the C-2 position is often the most deshielded.
- **Phenyl Ring Protons:** Protons on the C-5 phenyl group resonate in the aromatic region (δ 7.0–8.5 ppm).^[4] Their specific shifts and coupling patterns depend on the substitution pattern of the phenyl ring itself. Electron-donating groups (e.g., -OCH₃) will shift ortho and para protons upfield, while electron-withdrawing groups (e.g., -NO₂) will shift them downfield.
- **Substituent Protons:** Protons on substituent groups (e.g., methyl, ethyl) will appear in their characteristic regions. For example, a methyl group on the pyrimidine ring typically appears around δ 2.4–2.8 ppm.^[4]

¹³C NMR Spectroscopy: Characterizing the Carbon Framework

¹³C NMR spectroscopy complements the proton data by providing information about the carbon skeleton.^[2]

- **Pyrimidine Ring Carbons:** The carbon atoms of the pyrimidine ring are also significantly deshielded, typically appearing in the δ 150–170 ppm range.^[5] The carbon at C-5, being

attached to the phenyl group, has a distinct chemical shift compared to other substituted carbons.

- **Phenyl Ring Carbons:** The phenyl group carbons resonate between δ 120–140 ppm. The ipso-carbon (the one attached to the pyrimidine ring) can often be identified by its lower intensity.
- **Causality of Substituent Effects:** The choice to analyze ^{13}C NMR data is driven by the need to confirm the carbon backbone and observe the electronic influence of substituents. Electron-withdrawing groups deshield adjacent carbons (shift them downfield), while electron-donating groups shield them (shift them upfield). This effect is crucial for confirming regiochemistry.

Table 1: Typical NMR Chemical Shift Ranges for 5-Phenylpyrimidine Core

Atom Position	Typical ^1H Chemical Shift (δ , ppm)	Typical ^{13}C Chemical Shift (δ , ppm)
Pyrimidine C2-H	9.1 - 9.3	157 - 160
Pyrimidine C4/C6-H	8.7 - 9.2	156 - 159
Phenyl C-H (ortho)	7.6 - 8.0	128 - 131
Phenyl C-H (meta/para)	7.2 - 7.6	127 - 130
Phenyl C (ipso)	-	133 - 138

Note: Shifts are approximate and can vary significantly with substitution and solvent.[\[4\]](#)[\[5\]](#)

Experimental Protocol: NMR Analysis

This protocol ensures high-quality, reproducible data for structural confirmation.

- **Sample Preparation:**
 - Accurately weigh 5-10 mg of the 5-phenylpyrimidine derivative.

- Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6). DMSO-d_6 is often chosen for its ability to dissolve a wide range of polar and nonpolar compounds.^[5]
- Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm) if the solvent does not provide a reference signal.
- Transfer the solution to a clean, dry 5 mm NMR tube.
- ^1H NMR Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Tune and shim the probe to optimize magnetic field homogeneity.
 - Acquisition Parameters:
 - Pulse Angle: 30-45°
 - Acquisition Time (AQ): 2-4 seconds^[2]
 - Relaxation Delay (D1): 1-2 seconds^[2]
 - Spectral Width (SW): -2 to 12 ppm^[2]
 - Number of Scans (NS): 8-16 (adjust based on sample concentration)
- ^{13}C NMR Acquisition:
 - Use a proton-decoupled pulse sequence (e.g., zgpg30).
 - Acquisition Parameters:
 - Relaxation Delay (D1): 2-5 seconds^[2]
 - Spectral Width (SW): 0 to 200 ppm^[2]
 - Number of Scans (NS): 1024 or higher, as the natural abundance of ^{13}C is low.^[2]
- Data Processing:

- Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID).
- Calibrate the spectrum using the residual solvent peak or TMS.
- Integrate the ^1H NMR signals and analyze the chemical shifts and coupling constants.

Mass Spectrometry (MS): Determining Molecular Weight and Formula

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules, providing the molecular weight and, with high resolution, the elemental formula.^{[6][7]}

Ionization Techniques

- Electrospray Ionization (ESI): A soft ionization technique ideal for polar and thermally labile molecules. It typically produces protonated molecules $[\text{M}+\text{H}]^+$ or deprotonated molecules $[\text{M}-\text{H}]^-$, which directly give the molecular weight.^{[4][8]} This is the method of choice for most modern drug-like molecules.
- Electron Ionization (EI): A hard ionization technique that bombards the molecule with high-energy electrons (typically 70 eV).^[9] This causes extensive fragmentation, creating a unique fingerprint for the molecule. While it provides rich structural information, the molecular ion peak ($\text{M}^{+\cdot}$) may be weak or absent for some derivatives.

Fragmentation Patterns

The fragmentation of the 5-phenylpyrimidine core is predictable and informative. The analysis is a logical process of identifying stable fragments.

- Initial Cleavage: Fragmentation often begins with the loss of small, stable molecules or radicals from the substituents.
- Ring Fission: Following initial losses, the pyrimidine or phenyl ring may cleave. A common fragmentation pathway for pyrimidines involves the retro-Diels-Alder reaction or sequential loss of HCN or N_2 .^[9]

- Substituent-Directed Fragmentation: The nature of the substituents heavily influences the fragmentation pathways. For example, an ester group might show a characteristic loss of an alkoxy radical.^[10]

Table 2: Common Mass Spectral Fragments for Substituted 5-Phenylpyrimidines

Fragment Ion Description	Plausible Origin
$[M+H]^+$ or $[M-H]^-$	ESI-MS molecular ion
$[M]^+$	EI-MS molecular ion
Loss of substituent fragments (e.g., $-CH_3$, $-C_2H_5O$)	Initial cleavage from the core structure
Cleavage of the pyrimidine ring	Loss of stable neutrals like HCN

Experimental Protocol: ESI-MS Analysis

- Sample Preparation:
 - Prepare a dilute solution of the compound (~10-100 µg/mL) in a suitable solvent like methanol, acetonitrile, or a water/acetonitrile mixture.
 - A small amount of formic acid or ammonium acetate may be added to promote protonation ($[M+H]^+$) or the formation of adducts.
- Infusion and Analysis:
 - Introduce the sample into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 µL/min).
 - Acquire the mass spectrum in positive or negative ion mode.
 - For High-Resolution Mass Spectrometry (HRMS), use a TOF (Time-of-Flight) or Orbitrap analyzer to obtain an accurate mass measurement (to within 5 ppm), which can be used to confirm the elemental composition.

Vibrational and Electronic Spectroscopy

IR and UV-Vis spectroscopy provide complementary information about the functional groups and electronic system of the molecule.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching, bending).^[11]

- Aromatic C-H Stretch: Typically observed just above 3000 cm^{-1} .
- C=N and C=C Ring Stretching: These vibrations from both the pyrimidine and phenyl rings appear in the 1400–1650 cm^{-1} region and are often strong and sharp.^[11]
- Substituent Vibrations: Key functional groups have highly characteristic absorptions, such as C=O stretching (~1650-1750 cm^{-1}), O-H stretching (broad, ~3200-3600 cm^{-1}), and N-H stretching (~3300-3500 cm^{-1}).^{[4][12]} The presence or absence of these bands is a rapid method for confirming successful chemical transformations.

Table 3: Characteristic FTIR Absorption Frequencies

Functional Group / Vibration	Typical Frequency Range (cm^{-1})
N-H Stretch (amines)	3300 - 3500
Aromatic C-H Stretch	3000 - 3100
Aliphatic C-H Stretch	2850 - 3000
C=O Stretch (ketones, esters)	1650 - 1750
C=N / C=C Aromatic Ring Stretch	1400 - 1650
C-O Stretch (ethers, esters)	1000 - 1300

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the conjugated π -electron system of the molecule. 5-Phenylpyrimidine derivatives typically exhibit strong absorptions in the UV region (200-400 nm) due to $\pi \rightarrow \pi^*$ electronic transitions.^{[6][13]}

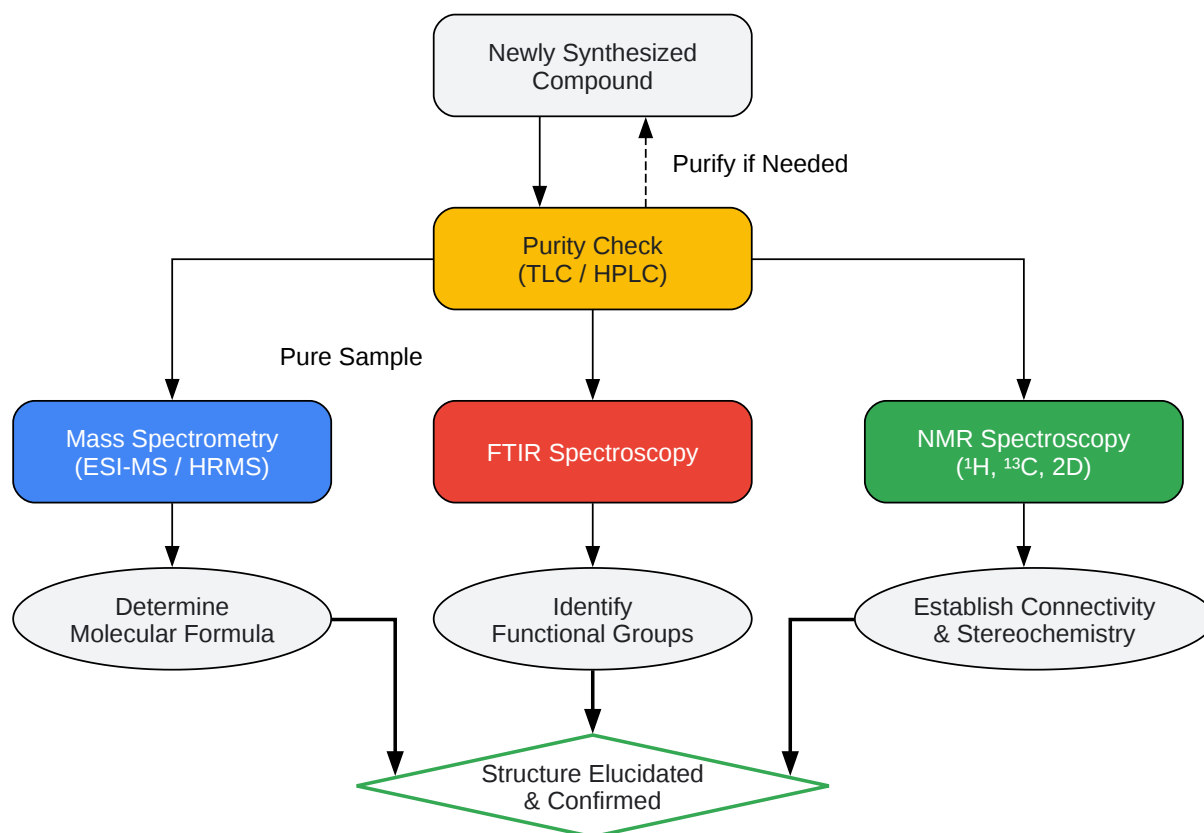
- λ_{max} (Wavelength of Maximum Absorbance): The position of λ_{max} is sensitive to the extent of conjugation and the nature of substituents.
- Substituent Effects:
 - Bathochromic Shift (Red Shift): Auxochromes (e.g., -OH, -NH₂) or extending the conjugated system shifts λ_{max} to a longer wavelength.
 - Hypsochromic Shift (Blue Shift): Groups that disrupt conjugation can shift λ_{max} to a shorter wavelength.
 - Halogenation has been shown to cause red-shifts in the absorption bands of pyrimidine derivatives.^[14]^[15] One study of a complex pyrimidine derivative identified a λ_{max} at 275 nm.^[16]

Integrated Workflow for Structural Elucidation

No single technique provides a complete picture. True confidence in structural assignment comes from integrating data from multiple spectroscopic methods. The causality is clear: MS provides the molecular formula, IR confirms functional groups, and NMR establishes the precise atomic connectivity and stereochemistry.

Diagram 1: Experimental Workflow for Spectroscopic Analysis

The following diagram illustrates the logical flow for characterizing a newly synthesized 5-phenylpyrimidine derivative.



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